

# Developing a Casein Kinase 1 Activity Assay Using a Synthetic Peptide Substrate

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## Compound of Interest

Compound Name: Casein kinase 1

Cat. No.: B5584537

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

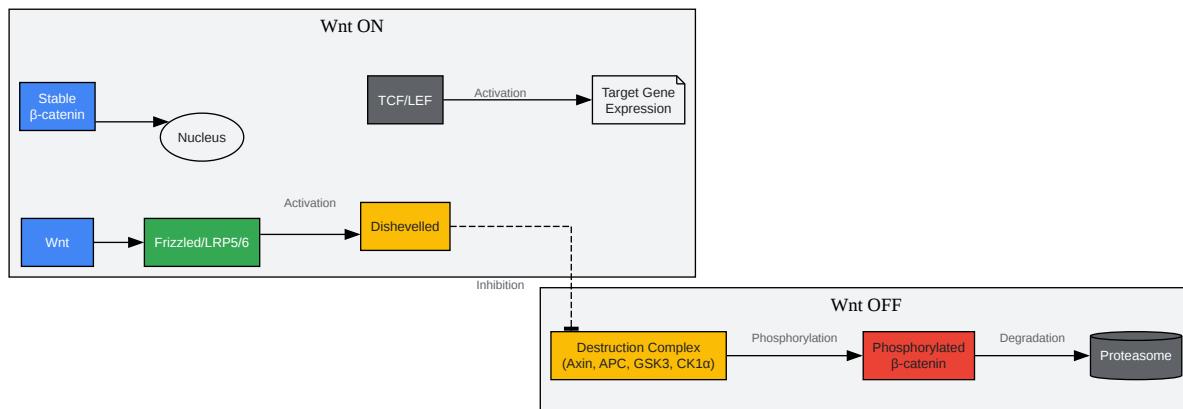
## Introduction

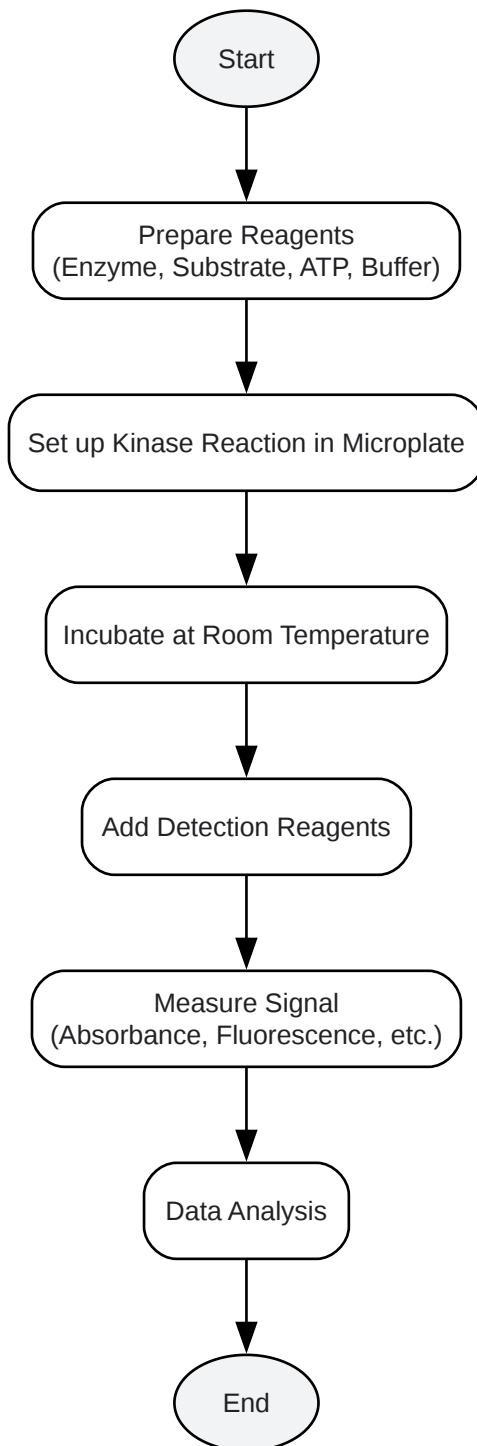
**Casein Kinase 1 (CK1)** is a family of ubiquitous serine/threonine kinases that play crucial roles in various cellular processes, including Wnt and Hedgehog signaling pathways, circadian rhythms, and DNA repair.<sup>[1][2]</sup> Dysregulation of CK1 activity is implicated in several diseases, making it an attractive target for therapeutic intervention. This document provides detailed protocols for measuring the enzymatic activity of CK1 using a synthetic peptide substrate. Three common non-radioactive assay formats are described: an ELISA-based assay, a Fluorescence Polarization (FP) assay, and a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay. These assays are suitable for high-throughput screening of potential CK1 inhibitors and for studying the kinetic properties of the enzyme.

The core principle of this assay is the enzymatic transfer of a phosphate group from ATP to a specific synthetic peptide substrate by a CK1 enzyme. The extent of this phosphorylation is then quantified using one of the detection methods outlined below.

## Signaling Pathway Context: CK1 in the Wnt/β-catenin Pathway

CK1 is a key regulator of the Wnt/β-catenin signaling pathway, where it can have both positive and negative regulatory roles.[\[3\]](#)[\[4\]](#)[\[5\]](#) In the absence of a Wnt ligand, CK1α phosphorylates β-catenin as part of a "destruction complex," leading to its ubiquitination and proteasomal degradation.[\[2\]](#) Upon Wnt binding to its receptor, this degradation is inhibited, allowing β-catenin to accumulate and translocate to the nucleus to activate target gene expression.





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